

Application Notes and Protocols for GSK2945 Hydrochloride in Cell Culture

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Compound of Interest

Compound Name: GSK2945 hydrochloride

Cat. No.: B10819742

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GSK2945 hydrochloride is a chemical probe that functions as a specific antagonist of the nuclear receptor Rev-erb α (also known as NR1D1). Rev-erb α is a crucial component of the circadian clock machinery and acts as a transcriptional repressor, linking the body's internal clock to metabolic processes. By inhibiting Rev-erb α , **GSK2945 hydrochloride** causes the de-repression of Rev-erb α target genes, making it a valuable tool for studying the roles of the circadian clock in metabolism, inflammation, and other physiological and pathological processes. Its hydrochloride form offers stability for research applications.

Mechanism of Action

Rev-erb α functions by binding to specific DNA sequences known as Rev-erb Response Elements (ROREs) in the promoter regions of its target genes, recruiting co-repressor complexes to inhibit transcription. **GSK2945 hydrochloride** antagonizes this repressive activity. This leads to an upregulation of genes normally suppressed by Rev-erb α , such as the core clock component BMAL1 and genes involved in metabolism, like CYP7A1 (Cholesterol 7 α -hydroxylase), a rate-limiting enzyme in bile acid synthesis.^{[1][2]} Therefore, treatment of

cells with **GSK2945 hydrochloride** can be used to investigate the downstream consequences of enhanced Rev-erb α target gene expression.

Data Presentation

Table 1: Physicochemical and In Vitro Properties of GSK2945

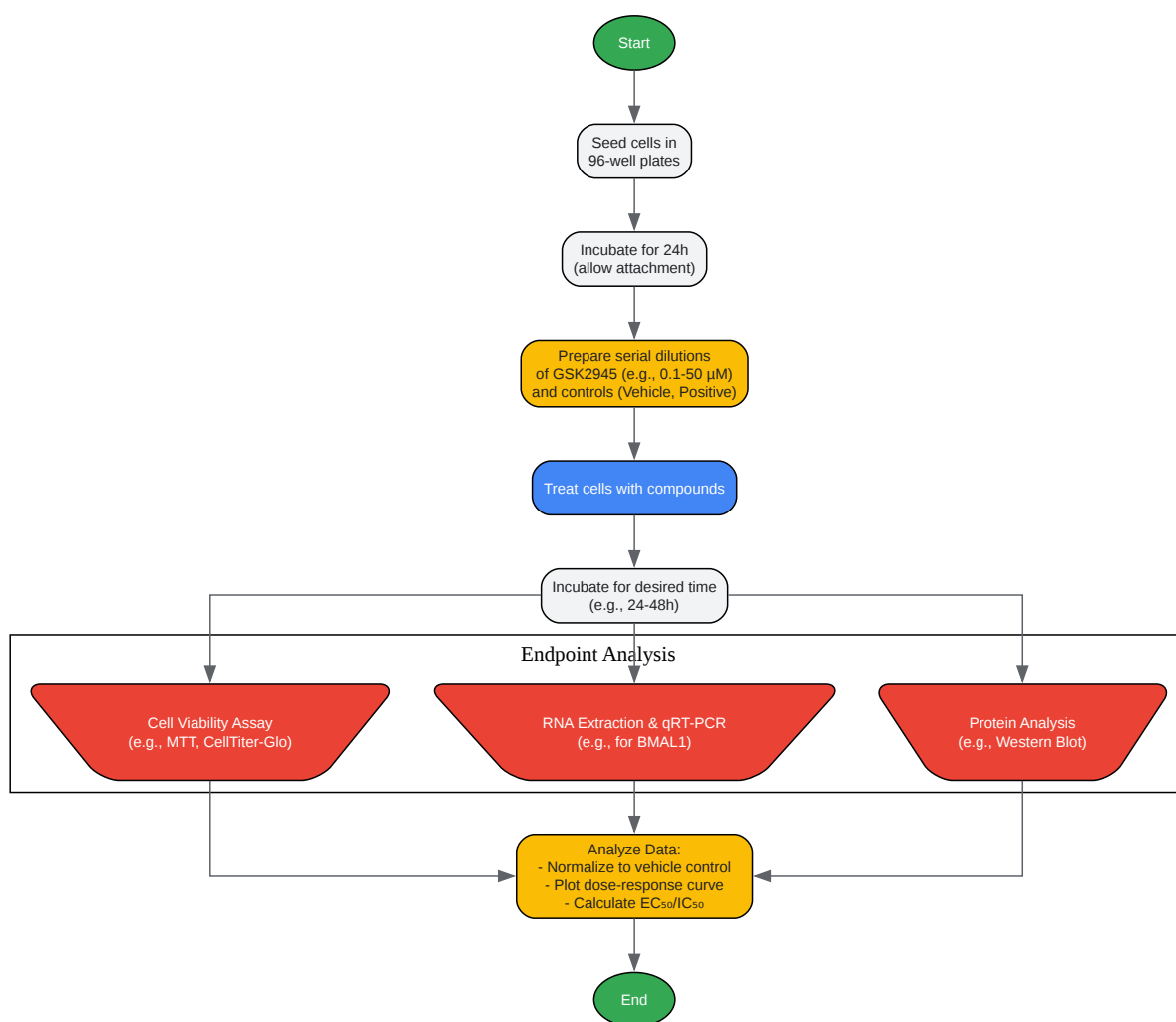
Property	Value	Source
Molecular Formula	C ₂₀ H ₁₈ Cl ₂ N ₂ O ₂ S	[3]
Molecular Weight	421.34 g/mol	[3]
Target	Rev-erb α / REV-ERB α (NR1D1)	[1][2]
EC ₅₀ (Human REV-ERB α)	20.8 μ M	[1][2]
EC ₅₀ (Mouse Rev-erb α)	21.5 μ M	[1][2]
EC ₅₀ (Bmal1 Reporter)	2.05 μ M	[1][2]

Table 2: Recommended Starting Concentrations for In Vitro Experiments

Cell Type	Application	Recommended Concentration Range	Incubation Time	Source / Rationale
Primary Hepatocytes	Upregulation of Cyp7a1/CYP7A1	10 - 20 μ M	12 - 24 hours	[1][2]
Human Lung Fibroblasts	Modulation of TGF- β 1 induced fibrosis	1 - 10 μ M	4 - 48 hours	Based on data for other Rev-erb α modulators[4]
THP-1 (human monocytic)	Inhibition of LPS-induced IL-6	1 - 10 μ M	24 hours	Based on qualitative data[3]
General Cell Lines	Dose-response curve generation	0.1 - 50 μ M	24 - 48 hours	Based on EC ₅₀ values[1][2]

Mandatory Visualizations

Caption: Mechanism of **GSK2945 hydrochloride** as a REV-ERB α antagonist.



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Caption: Workflow for a dose-response experiment using GSK2945.

Experimental Protocols

Disclaimer: The following protocols are provided as examples. Optimization is required for specific cell lines and experimental conditions.

Protocol 1: Preparation of GSK2945 Hydrochloride Stock Solution

- **Reconstitution:** **GSK2945 hydrochloride** is typically soluble in DMSO. To prepare a 10 mM stock solution, add 237.3 μ L of DMSO to 1 mg of **GSK2945 hydrochloride** (MW: 421.34). Mix by vortexing or gentle heating/sonication if needed.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for short-term storage or -80°C for long-term storage (up to 1 year).^[1]
- **Working Solution:** On the day of the experiment, thaw an aliquot and dilute it to the final desired concentrations in fresh, pre-warmed cell culture medium. The final DMSO concentration in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced artifacts.

Protocol 2: Analysis of Target Gene Expression by qRT-PCR

This protocol details how to measure the effect of GSK2945 on the expression of a known Rev-erba target gene, BMAL1.

- **Cell Seeding:** Seed human cells (e.g., HepG2 or primary hepatocytes) in a 12-well plate at a density that will result in 80-90% confluency at the time of harvest.
- **Treatment:** After allowing cells to adhere (typically overnight), replace the medium with fresh medium containing GSK2945 (e.g., at 1, 5, 10, and 20 μ M) or a vehicle control (DMSO, same final concentration as the highest GSK2945 dose).
- **Incubation:** Incubate the cells for a predetermined time, for example, 24 hours.^{[1][2]}

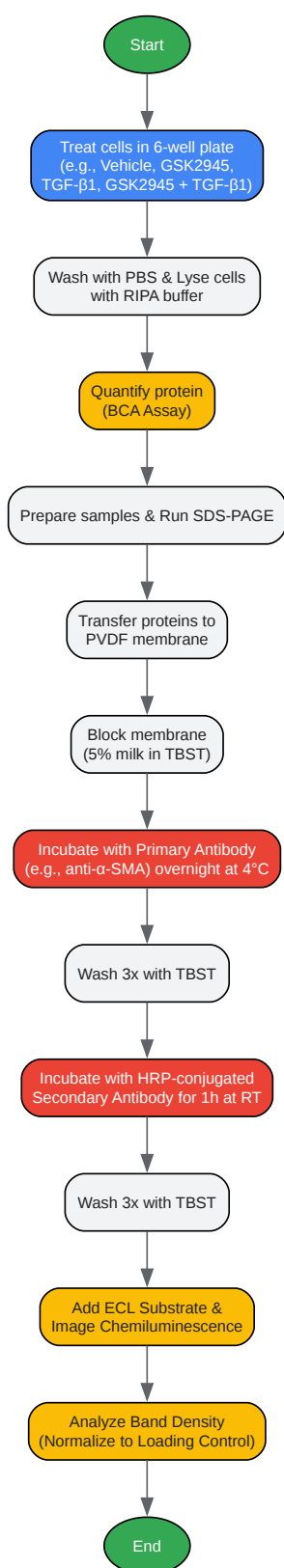
- RNA Isolation: Wash the cells once with ice-cold PBS. Lyse the cells directly in the well and isolate total RNA using a commercial kit (e.g., RNeasy Mini Kit, Qiagen) according to the manufacturer's instructions.
- cDNA Synthesis: Synthesize cDNA from 1 µg of total RNA using a reverse transcription kit (e.g., iScript cDNA Synthesis Kit, Bio-Rad).
- qRT-PCR: Perform quantitative real-time PCR using a SYBR Green-based master mix. A typical reaction would be: 5 µL SYBR Green Master Mix (2x), 1 µL cDNA, 1 µL each of forward and reverse primers (10 µM), and 2 µL nuclease-free water.
 - Target Gene: BMAL1
 - Housekeeping Gene: GAPDH or ACTB
- Data Analysis: Calculate the relative gene expression using the $2^{-\Delta\Delta C_t}$ method, normalizing the expression of BMAL1 to the housekeeping gene and then to the vehicle control. An increase in the $2^{-\Delta\Delta C_t}$ value indicates de-repression of the target gene.

Protocol 3: Assessment of Protein Levels by Western Blot

This protocol is for assessing the effect of GSK2945 on pro-fibrotic markers in a lung fibrosis model.

- Model System: Culture primary human lung fibroblasts in 6-well plates.
- Induction of Fibrosis: Starve cells overnight in serum-free medium. Pre-treat cells with GSK2945 (e.g., 10 µM) or vehicle for 4 hours.^[4]
- Stimulation: Add TGF-β1 (e.g., 10 ng/mL) to the wells (except for the unstimulated control) and incubate for an additional 48 hours.
- Cell Lysis: Wash cells with ice-cold PBS and lyse them using RIPA buffer supplemented with protease and phosphatase inhibitors.^[5] Scrape the cells, collect the lysate, and centrifuge at 12,000 x g for 15 minutes at 4°C to pellet cell debris.

- Protein Quantification: Determine the protein concentration of the supernatant using a BCA assay.[\[5\]](#)
- SDS-PAGE and Transfer: Denature 20-30 µg of protein per sample by boiling in Laemmli sample buffer. Separate proteins on a 4-12% Bis-Tris gel and transfer them to a nitrocellulose or PVDF membrane.[\[5\]](#)[\[6\]](#)
- Immunoblotting:
 - Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
 - Incubate with primary antibodies (e.g., anti-α-SMA, anti-Collagen I, anti-REV-ERBα) overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash three times with TBST.
- Detection: Visualize protein bands using an ECL substrate and an imaging system. Quantify band intensity using software like ImageJ, normalizing to a loading control (e.g., β-actin or GAPDH).



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Caption: Experimental workflow for Western Blot analysis.

Protocol 4: Apoptosis Assay using Annexin V/Propidium Iodide

This protocol is designed to assess if GSK2945 induces apoptosis.

- **Cell Seeding:** Seed cells in a black, clear-bottom 96-well plate at a density of 5,000-10,000 cells per well. Allow them to adhere overnight.
- **Treatment:** Treat cells with a range of GSK2945 concentrations and appropriate controls (vehicle and a known apoptosis inducer like staurosporine).
- **Incubation:** Incubate for 24-48 hours.
- **Staining:** Prepare an Annexin V and Propidium Iodide (PI) staining solution in 1X Annexin V Binding Buffer according to the manufacturer's protocol (e.g., from Invitrogen, Abcam).
- **Procedure:**
 - Carefully remove the culture medium from the wells.
 - Wash cells once with 100 μ L of cold PBS.
 - Add 100 μ L of the Annexin V/PI staining solution to each well.
 - Incubate for 15 minutes at room temperature, protected from light.
- **Analysis (Flow Cytometry):**
 - Gently detach cells (if adherent) and collect the total cell population.
 - Analyze immediately on a flow cytometer.
 - Healthy cells: Annexin V-negative, PI-negative.
 - Early apoptotic cells: Annexin V-positive, PI-negative.
 - Late apoptotic/necrotic cells: Annexin V-positive, PI-positive.

- Analysis (Plate Reader):
 - Measure fluorescence using a multi-mode plate reader.
 - Annexin V-FITC: Excitation ~488 nm / Emission ~525 nm.
 - Propidium Iodide: Excitation ~535 nm / Emission ~617 nm.
 - An increase in the Annexin V signal relative to the vehicle control indicates apoptosis. An increase in the PI signal indicates loss of membrane integrity (necrosis or late apoptosis).

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- To cite this document: BenchChem. [Application Notes and Protocols for GSK2945 Hydrochloride in Cell Culture]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10819742/docs#application-notes-and-protocols-for-gsk2945-hydrochloride-in-cell-culture>]

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